

Decanoic Acid-d5: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Decanoic acid-d5

Cat. No.: B12410158

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Decanoic acid-d5 is the deuterated form of decanoic acid, a medium-chain saturated fatty acid. In scientific research, it serves as a crucial internal standard for the accurate quantification of its non-deuterated counterpart in various biological matrices. Its near-identical physicochemical properties to endogenous decanoic acid allow it to mimic the behavior of the analyte during sample preparation and analysis, thereby correcting for variability and enhancing the precision of measurements. This technical guide provides an in-depth overview of the properties of **decanoic acid-d5**, detailed experimental protocols for its use, and insights into the signaling pathways of its non-deuterated analogue.

Core Data Presentation

The following tables summarize the key quantitative data for **Decanoic acid-d5** and its non-deuterated form.

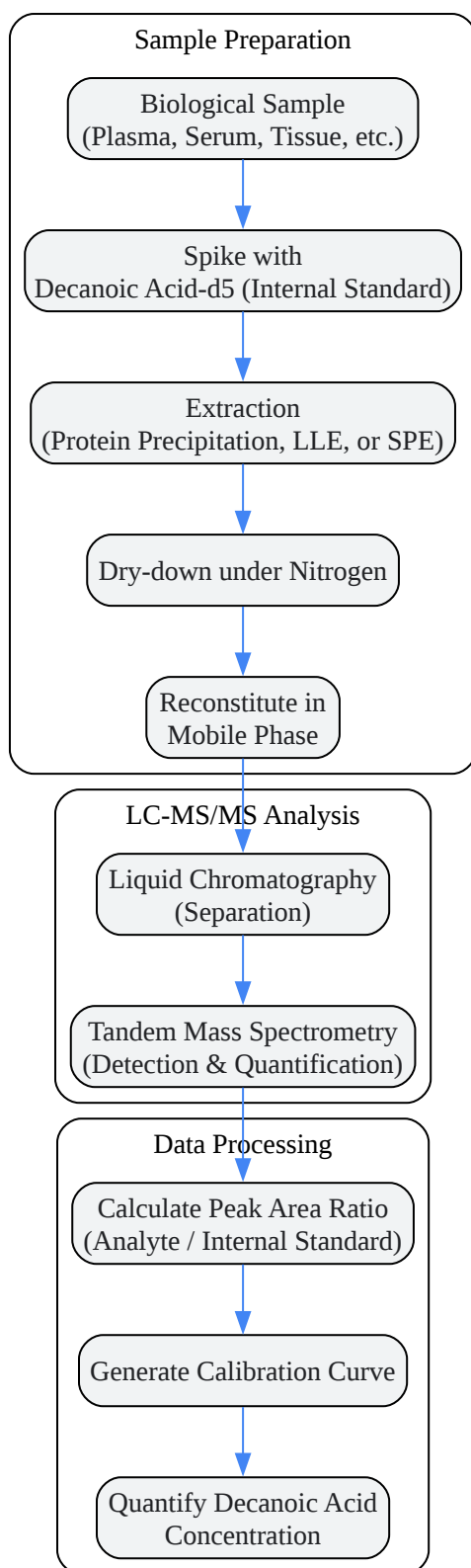
Property	Value
CAS Number	1219803-00-5 [1]
Molecular Formula	C ₁₀ H ₁₅ D ₅ O ₂
Molecular Weight	177.30 g/mol

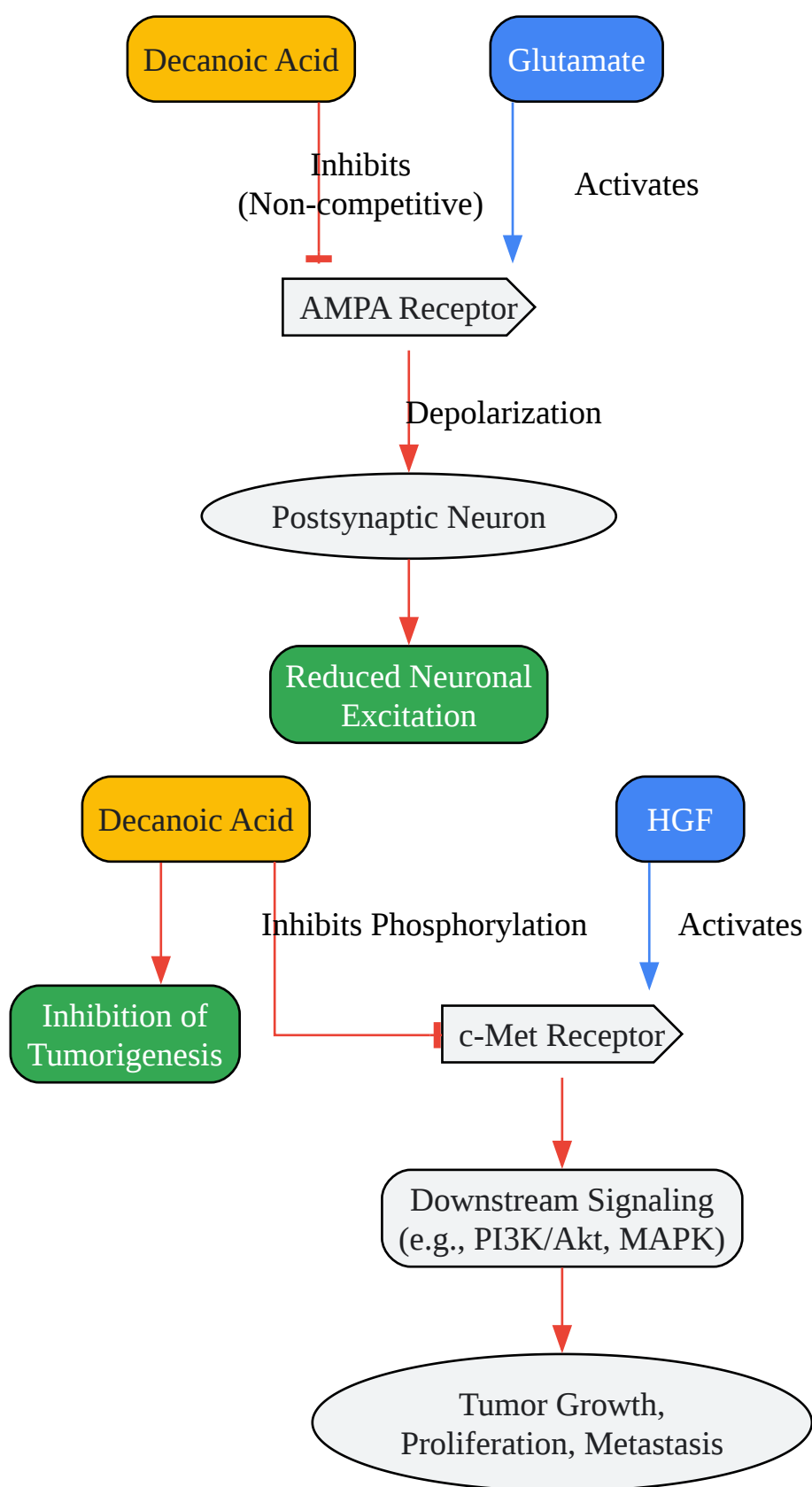
Property	Value
CAS Number	334-48-5[2][3][4][5][6][7]
Molecular Formula	C ₁₀ H ₂₀ O ₂ [3][6][8][9]
Molecular Weight	172.26 g/mol [3][4][6][7][8][10]
Melting Point	31.5 °C[8][11]
Boiling Point	268-270 °C[12]
Density	0.88 g/cm ³ [12]
Solubility	Insoluble in water; soluble in alcohols and ethers.[12]

Experimental Protocols

The accurate quantification of decanoic acid in biological samples is critical for studying its role in various physiological and pathological processes. The use of **Decanoic acid-d5** as an internal standard is integral to reliable liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods.

General Workflow for Quantification of Decanoic Acid using Decanoic Acid-d5





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